

Benzyltributylammonium chloride safety data sheet (MSDS) information.

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Compound of Interest

Compound Name: Benzyltributylammonium chloride

Cat. No.: B145989

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Technical Safety Profile of Benzyltributylammonium Chloride

An In-depth Guide for Researchers and Drug Development Professionals

This document provides a comprehensive technical overview of the safety information for **Benzyltributylammonium chloride** (CAS No. 23616-79-7), a quaternary ammonium compound frequently utilized as a phase transfer catalyst in organic synthesis.^[1] The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding for professionals in research and development.

Chemical Identification and Physical Properties

Benzyltributylammonium chloride, also known as BTBAC, is a white, hygroscopic crystalline powder.^{[1][2][3][4]} It is freely soluble in water.^{[5][6]}

Property	Value
CAS Number	23616-79-7
Molecular Formula	C ₁₉ H ₃₄ ClN[4][5][7]
Molecular Weight	311.93 - 311.94 g/mol [4][5][7][8]
Appearance	White to ivory crystalline powder[1][2][3][4][6]
Melting Point	155 - 163 °C[4][5][6][8][9]
Decomposition Temperature	155 °C[5]
Solubility	Freely soluble in water[5][6]
Stability	Stable under normal conditions, but is hygroscopic[4][6][8][9][10]
Boiling Point	No information available[5]
Flash Point	No information available[5] or Not Applicable[2][8]
Autoignition Temperature	No data available[5] or Not Applicable[2][8]

Hazard Identification and GHS Classification

Benzyltributylammonium chloride is classified as a hazardous chemical under the Globally Harmonized System (GHS). The primary hazards are related to acute oral toxicity, severe skin corrosion, and serious eye damage.

Hazard Classification	Category	GHS Code	Signal Word
Acute Toxicity, Oral	Category 4	H302	Warning[10]
Skin Corrosion/Irritation	Category 1B/1C or 2	H314 / H315	Danger / Warning[5][7][10][11]
Serious Eye Damage/Irritation	Category 1 or 2A	H318 / H319	Danger / Warning[5][10][11]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	H335	Warning[5][10]

Hazard Statements:

- H302: Harmful if swallowed.[7][8][10]
- H314: Causes severe skin burns and eye damage.[7][11]
- H315: Causes skin irritation.[3][10]
- H319: Causes serious eye irritation.[3][10]
- H335: May cause respiratory irritation.[5][10]

Toxicological Summary

While specific LD50/LC50 data are not available in the reviewed literature, the GHS classification provides a basis for assessing its toxicity.[2][8]

Toxicological Endpoint	Result
Acute Oral Toxicity	Category 4: Harmful if swallowed.[7][10] Ingestion may cause irritation of the digestive tract.[2][8]
Skin Corrosion/Irritation	Category 1C response indicates corrosive effects occur after exposure between 1 and 4 hours.[11] Other sources classify it as a Category 2 irritant.[5][10]
Serious Eye Damage	Causes serious eye damage or irritation.[2][8][10][11]
Respiratory Irritation	Inhalation of dust causes respiratory tract irritation.[2][8][10]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NTP, or OSHA.[2][11]

Experimental Protocol Note: Standard Safety Data Sheets summarize the results of toxicological studies but do not provide detailed experimental methodologies. The classifications are based on criteria established by regulatory bodies like OSHA and the UN (GHS). For instance, "Skin Corrosion, Category 1C" is a standardized classification based on the observation time for corrosive effects.[11]

Safe Handling, Storage, and Exposure Control

Proper handling and storage procedures are critical to minimize risk. No official occupational exposure limits (OELs) have been established for this compound.[1]

Handling Procedures:

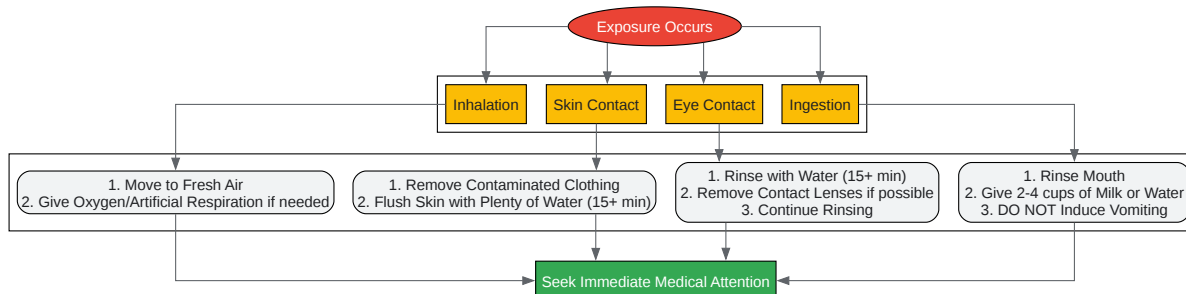
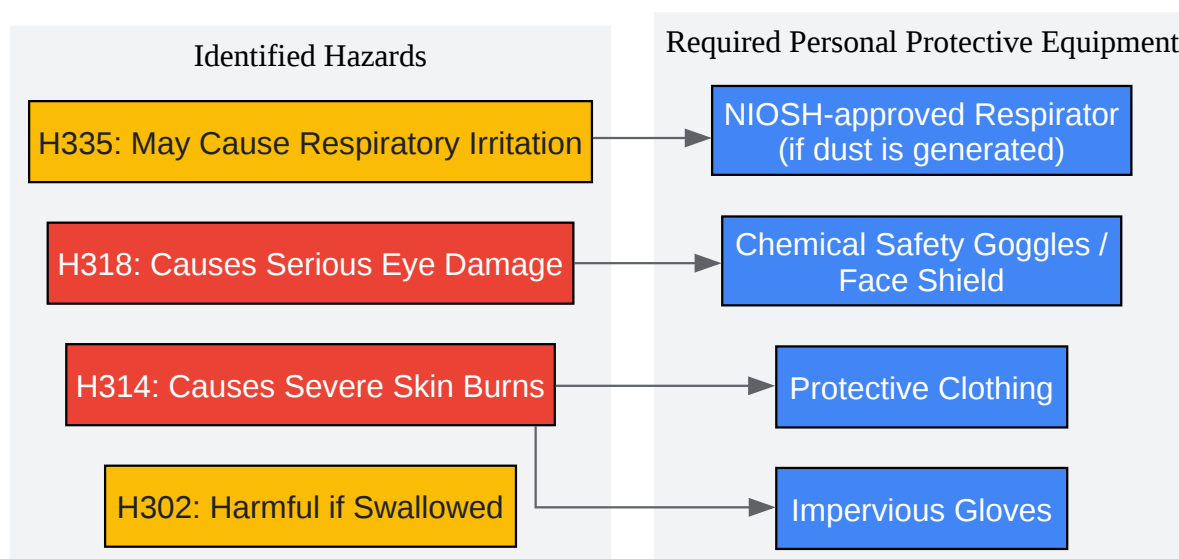
- Use with adequate ventilation and minimize dust generation.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Wash hands thoroughly after handling.[2]

- Do not eat, drink, or smoke when using this product.[10]

Storage Conditions:

- Store in a cool, dry, well-ventilated area.[2]
- Keep containers tightly closed to prevent moisture absorption (hygroscopic).[2][7]
- Store away from incompatible materials, such as strong oxidizing agents.[2][4][6][8][9]

Personal Protective Equipment (PPE) Workflow: The selection of appropriate PPE is directly dictated by the identified hazards.



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